

Starting materials for 2,3-Dioxoindoline-5-sulfonyl chloride synthesis

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Compound of Interest

Compound Name: 2,3-Dioxoindoline-5-sulfonyl
chloride

Cat. No.: B133517

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Synthesis of 2,3-Dioxoindoline-5-sulfonyl chloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the primary synthetic routes for **2,3-Dioxoindoline-5-sulfonyl chloride**, an important intermediate in the development of various biologically active compounds. This document details the necessary starting materials, experimental protocols, and relevant biological pathways, presenting quantitative data in a clear, tabular format and illustrating workflows and signaling pathways with diagrams.

Core Synthetic Strategies

The synthesis of **2,3-Dioxoindoline-5-sulfonyl chloride**, also known as isatin-5-sulfonyl chloride, can be approached from two principal starting materials: isatin or a pre-sulfonated isatin derivative. The choice of route may depend on the availability of starting materials and desired scale.

Route 1: From Isatin-5-sulfonic acid sodium salt dihydrate

This is a direct and high-yielding method for the preparation of the target compound. The key transformation is the conversion of the sulfonate salt to the sulfonyl chloride.

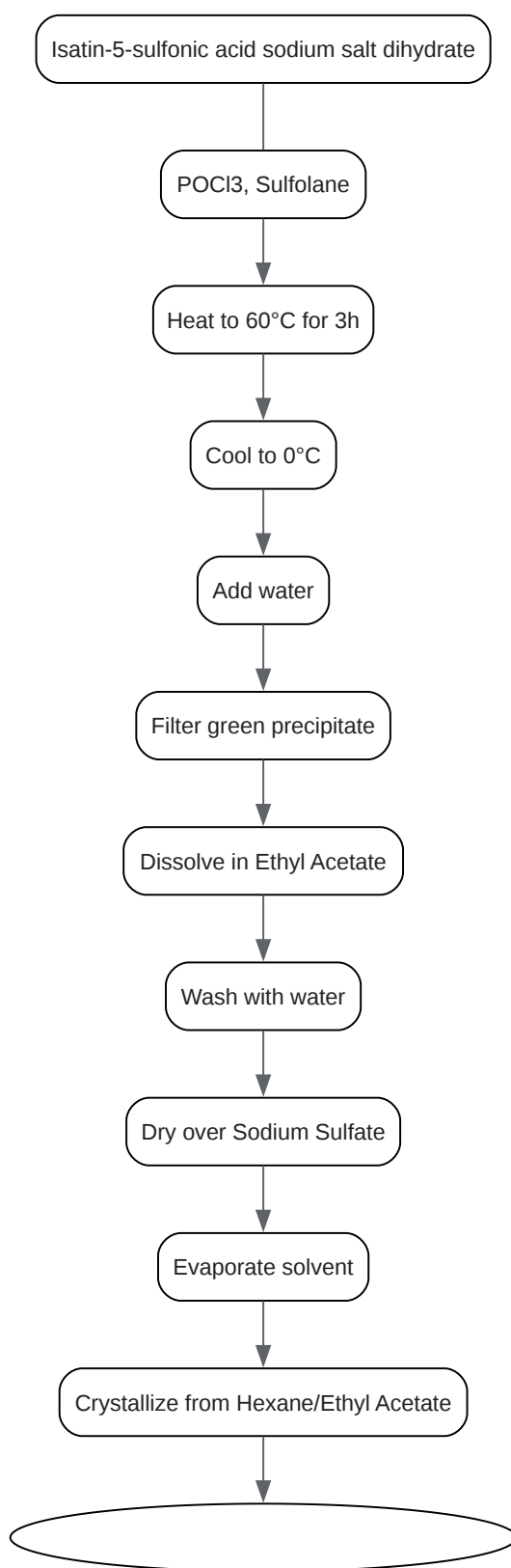
Experimental Protocol:

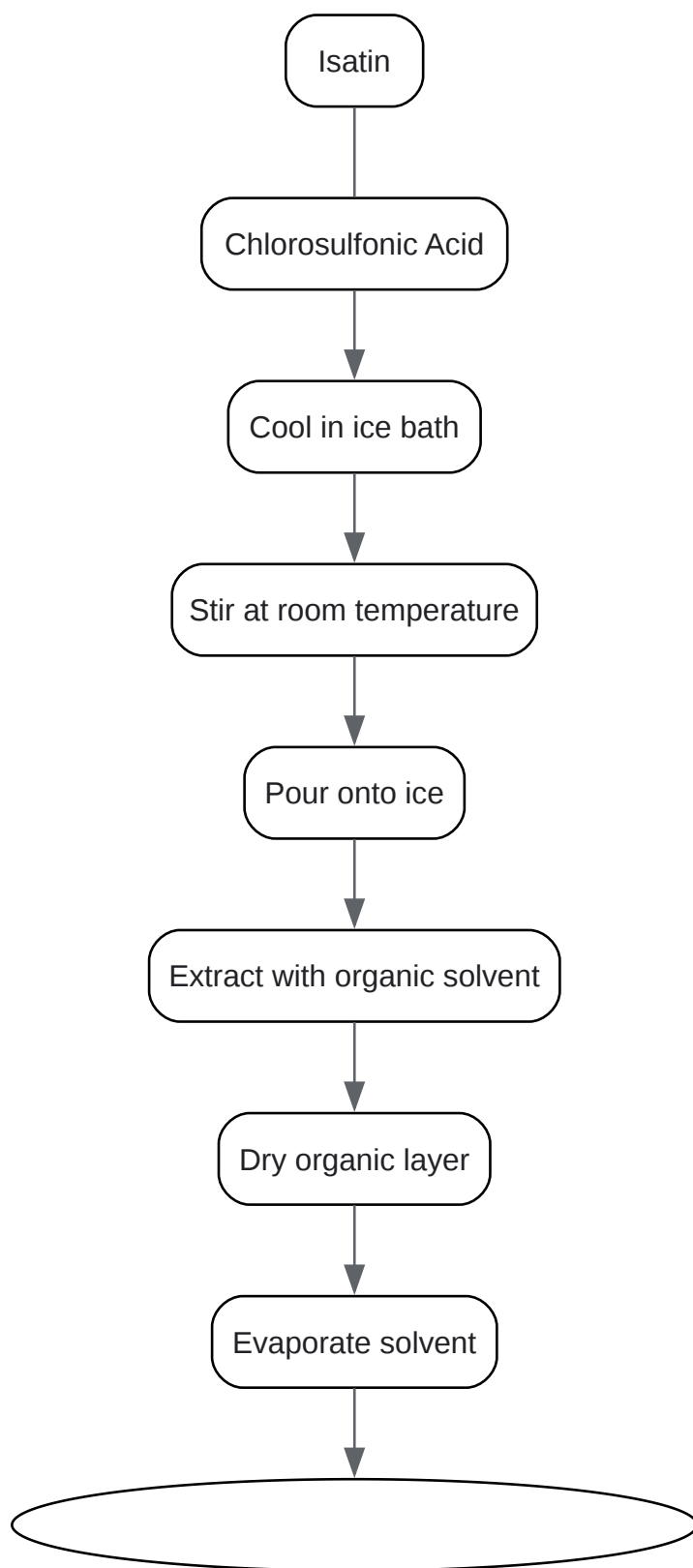
A suspension of sodium 2,3-dioxoindoline-5-sulfonate dihydrate and phosphorus oxychloride (POCl₃) in sulfolane is heated. Following the reaction, the mixture is cooled and quenched with water, leading to the precipitation of the product. The crude solid is then purified by dissolution in ethyl acetate, washing with water, drying, and recrystallization.^[1]

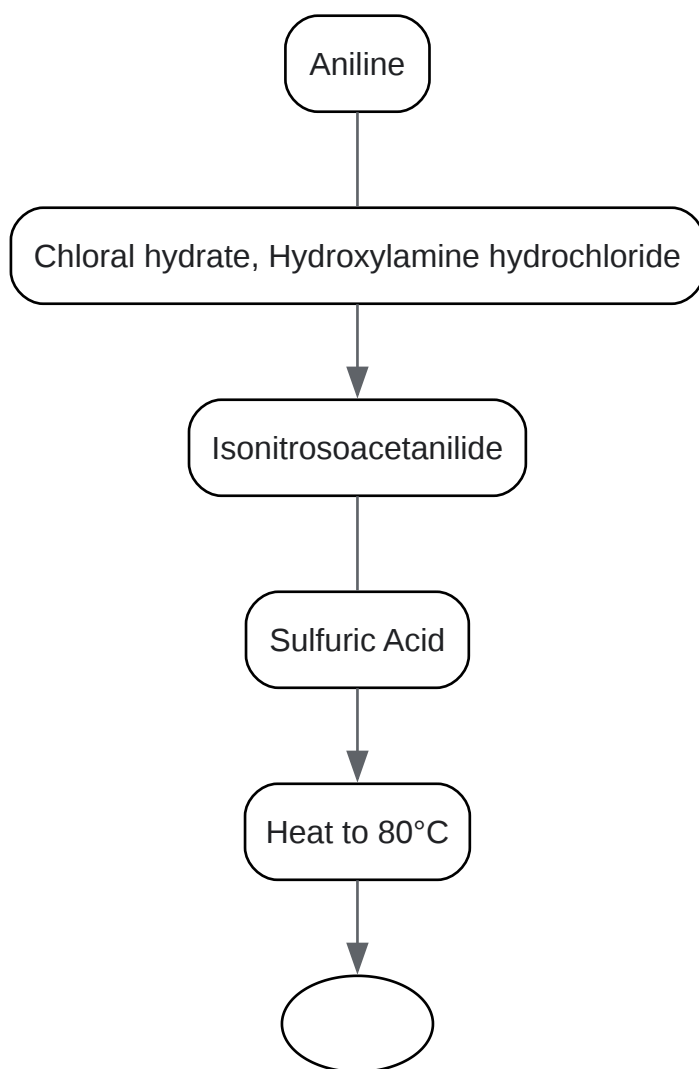
Quantitative Data Summary:

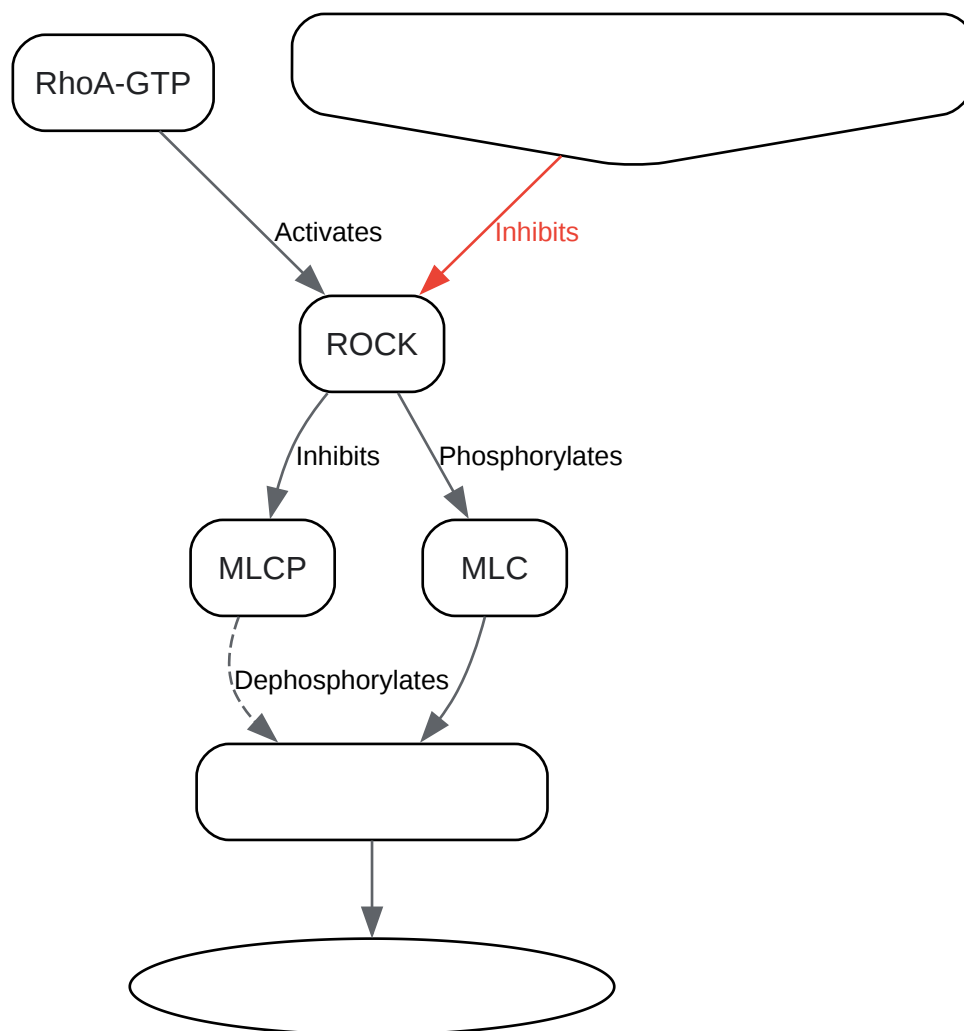
Starting Material	Reagent 1	Reagent 2	Solvent	Temperature	Time	Yield
Sodium 2,3-dioxoindoline-5-sulfonate dihydrate (5.0 g, 17.53 mmol)	POCl ₃ (8.17 ml, 88 mmol)	-	Sulfolane (25 ml, 264 mmol)	60°C	3 hours	82%

Workflow for Synthesis from Isatin-5-sulfonic acid sodium salt dihydrate:









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References

- 1. Synthesis routes of Isatin-5-sulfonic acid sodium salt dihydrate [benchchem.com]
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